

An In-depth Technical Guide to 2,4-Mesitylenedisulfonyl Dichloride in Synthesis

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Compound of Interest

Compound Name: 2,4-Mesitylenedisulfonyl Dichloride

Cat. No.: B1364509

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2,4-Mesitylenedisulfonyl Dichloride**, a versatile and powerful reagent in modern organic synthesis. With its unique structural features, this compound offers distinct advantages in the construction of complex molecular architectures, particularly in the fields of medicinal chemistry and materials science. This document delves into the synthesis, key chemical properties, and diverse applications of **2,4-Mesitylenedisulfonyl Dichloride**, offering field-proven insights and detailed experimental protocols to enable researchers to effectively harness its synthetic potential. The causality behind experimental choices is explained, and every protocol is presented as a self-validating system, ensuring scientific integrity and reproducibility.

Introduction: The Strategic Advantage of 2,4-Mesitylenedisulfonyl Dichloride

In the landscape of synthetic organic chemistry, the pursuit of efficiency, selectivity, and molecular diversity is paramount. Arylsulfonyl chlorides are a well-established class of reagents, pivotal for the introduction of the sulfonyl moiety, a common pharmacophore in numerous therapeutic agents. Among these, **2,4-Mesitylenedisulfonyl Dichloride** (IUPAC Name: 2,4,6-Trimethyl-1,3-benzenedisulfonyl dichloride) emerges as a reagent of significant

interest. Its bifunctional nature, coupled with the steric hindrance imparted by the mesitylene core, provides unique reactivity and selectivity profiles that can be strategically exploited in complex syntheses.

This guide will explore the intrinsic properties of **2,4-Mesitylenedisulfonyl Dichloride** that make it a valuable tool for the synthetic chemist, particularly in the context of drug discovery where the precise modulation of molecular properties is critical. We will dissect its synthesis, providing a robust protocol, and then navigate through its primary applications in the formation of sulfonamides and sulfonate esters, and its utility as a potent cyclizing agent.

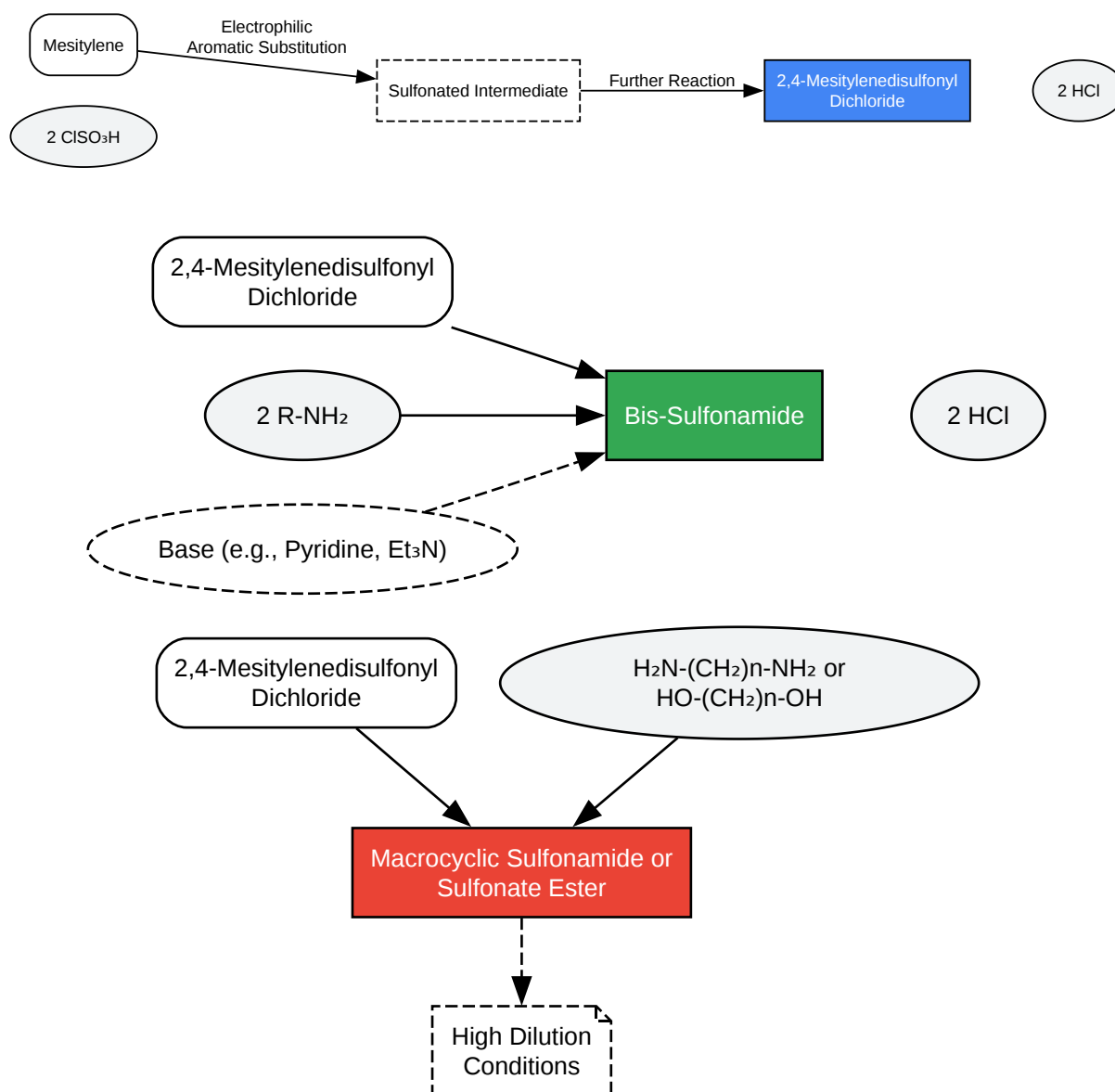
Caption: Structure of **2,4-Mesitylenedisulfonyl Dichloride**.

Synthesis of 2,4-Mesitylenedisulfonyl Dichloride: A Robust Protocol

The reliable synthesis of **2,4-Mesitylenedisulfonyl Dichloride** is crucial for its widespread application. The most common and efficient method involves the direct chlorosulfonation of mesitylene (1,3,5-trimethylbenzene). The presence of three activating methyl groups on the aromatic ring facilitates the electrophilic substitution, while their positions direct the sulfonyl chloride groups to the 2 and 4 positions.

Mechanistic Rationale

The reaction proceeds via a standard electrophilic aromatic substitution mechanism. Chlorosulfonic acid acts as the electrophile. The electron-donating methyl groups strongly activate the aromatic ring towards electrophilic attack. The ortho and para-directing nature of the methyl groups, combined with steric considerations, favors the substitution at the 2 and 4 positions.



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